

Solubility of 4-Amino-3-chlorophenol in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 4-Amino-3-chlorophenol

Cat. No.: B108459

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **4-Amino-3-chlorophenol** in various organic solvents. Due to the limited availability of precise quantitative data for **4-Amino-3-chlorophenol**, this document presents qualitative solubility information and estimated quantitative values based on the closely related compound, 4-aminophenol. Furthermore, a detailed experimental protocol for the accurate determination of its solubility is provided, enabling researchers to generate precise data for their specific applications.

Core Concepts in Solubility

The solubility of a solid compound in a liquid solvent is a critical physicochemical parameter in pharmaceutical and chemical research. It is defined as the maximum concentration of a solute that can dissolve in a solvent at a given temperature and pressure to form a saturated solution. This property is governed by the principle of "like dissolves like," where polar solutes tend to dissolve in polar solvents, and non-polar solutes in non-polar solvents. The molecular structure of **4-Amino-3-chlorophenol**, featuring a polar aromatic ring with amino and hydroxyl groups, alongside a halogen substituent, dictates its solubility profile in various organic media.

Solubility Profile of 4-Amino-3-chlorophenol

Qualitative assessments indicate that **4-Amino-3-chlorophenol** is soluble in ethanol and acetone, and slightly soluble in methanol and dimethyl sulfoxide (DMSO).^[1] To provide a more

quantitative perspective, the following table summarizes the solubility data for 4-aminophenol, a structurally analogous compound. These values can serve as a useful estimation for the solubility of **4-Amino-3-chlorophenol**. The presence of the chlorine atom in **4-Amino-3-chlorophenol** may slightly alter these values, and experimental verification is highly recommended.

Organic Solvent	Estimated Solubility of 4-Amino-3-chlorophenol (g/100 mL at 25°C)
Ethanol	~4.5[2]
Acetone	~12[2]
Methanol	Slightly Soluble
Dimethyl Sulfoxide (DMSO)	Very Soluble[2][3]
Acetonitrile	~23[2]
Ethyl Acetate	~15[2]

Note: These are estimated values based on the solubility of 4-aminophenol and should be experimentally verified for **4-Amino-3-chlorophenol**.

Experimental Protocol for Solubility Determination

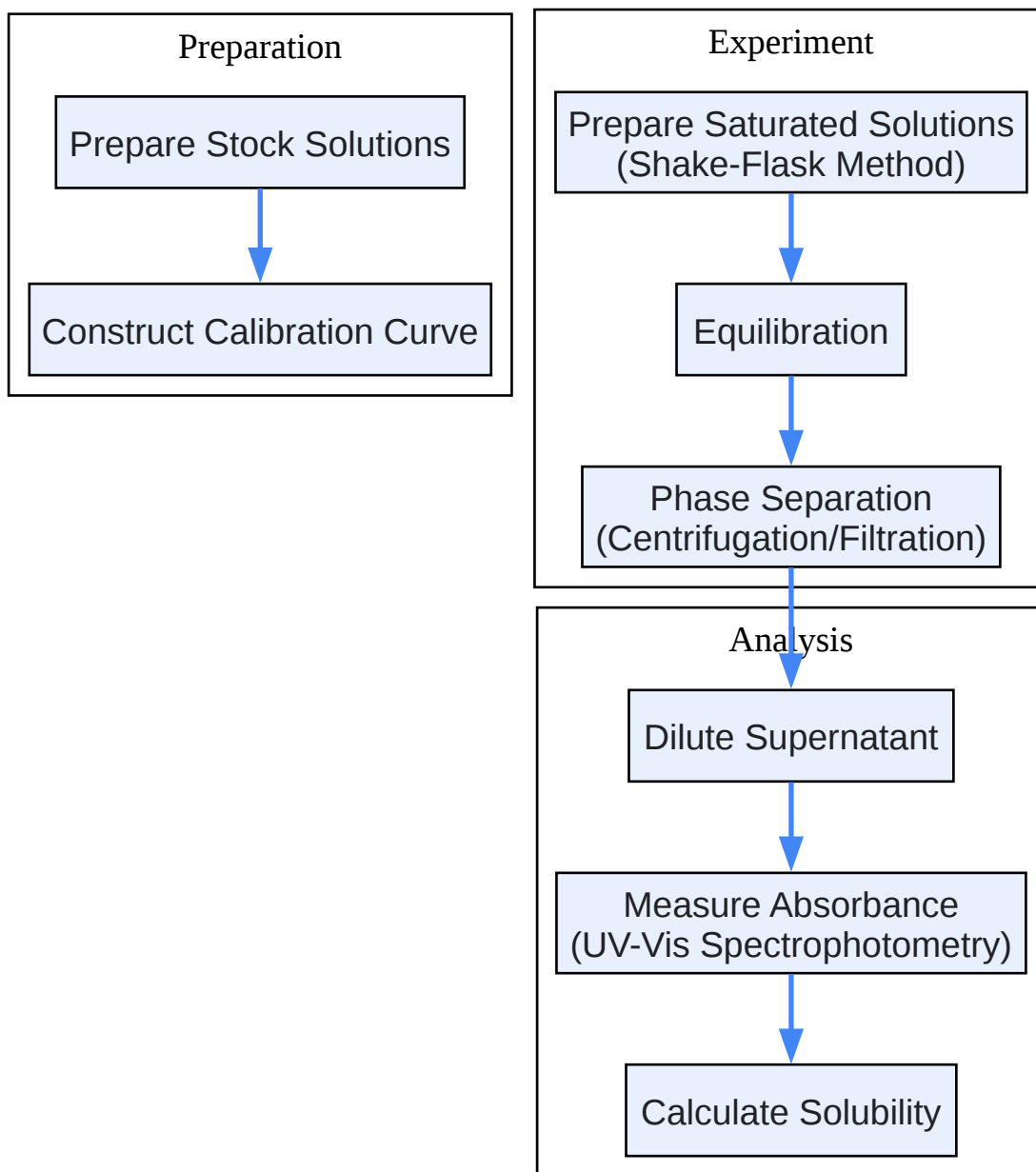
To obtain precise and reliable solubility data for **4-Amino-3-chlorophenol**, the following detailed experimental protocol, based on the widely accepted shake-flask method coupled with UV-Vis spectrophotometry, is provided.

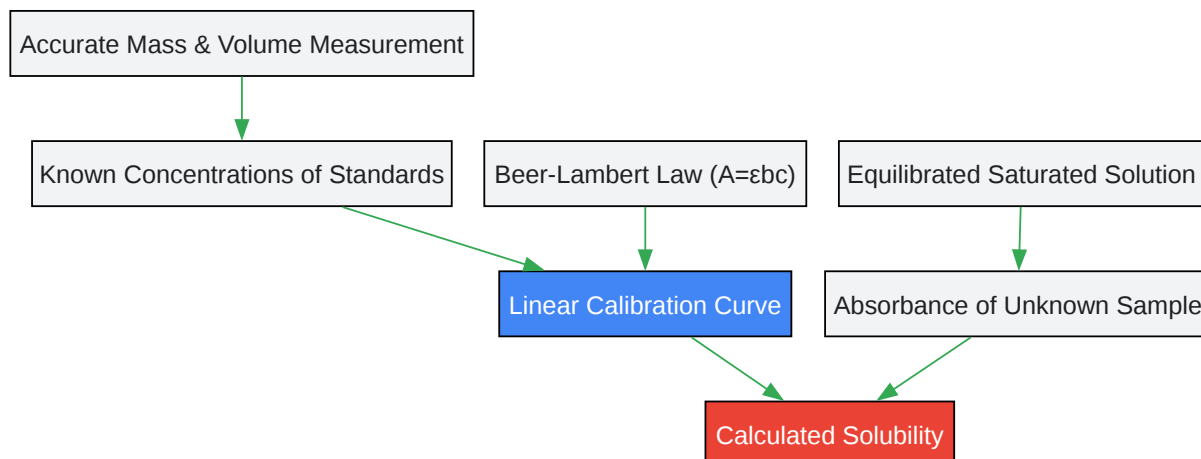
Materials and Equipment

- **4-Amino-3-chlorophenol** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance
- Volumetric flasks and pipettes

- Scintillation vials or sealed flasks
- Constant temperature shaker bath
- Centrifuge
- Syringe filters (0.45 μm)
- UV-Vis spectrophotometer
- Quartz cuvettes

Experimental Workflow





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References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. webqc.org [webqc.org]
- 3. 4-Aminophenol - Wikipedia [en.wikipedia.org]
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